

An In-Depth Technical Guide to the Synthesis and Characterization of Ponazuril-d3

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Compound of Interest

Compound Name: Ponazuril-d3
CAS No.: 1346602-48-9
Cat. No.: B583619

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Foreword: The Rationale for Isotopic Labeling in Modern Drug Development

In the landscape of pharmaceutical research and development, the strategic use of isotopically labeled compounds is a cornerstone of innovation. The substitution of hydrogen with its heavier, stable isotope, deuterium (^2H or D), can profoundly influence a molecule's pharmacokinetic profile. This "deuterium effect" can manifest as a slower rate of metabolic degradation, leading to increased systemic exposure and potentially improved therapeutic efficacy or a more favorable dosing regimen. Ponazuril, a triazinetrione antiprotozoal agent, is a critical therapeutic for coccidiosis and other protozoal infections in veterinary medicine.[1][2][3][4] The synthesis of **Ponazuril-d3**, its deuterated analog, is therefore of significant interest for use as an internal standard in pharmacokinetic studies and as a potential therapeutic agent with enhanced metabolic stability. This guide provides a comprehensive overview of a proposed synthetic route and the analytical methodologies for the definitive characterization of **Ponazuril-d3**.

Section 1: Proposed Synthesis of Ponazuril-d3

The synthesis of **Ponazuril-d3** can be approached by modifying the established synthetic pathway of Ponazuril. A logical and efficient strategy involves the introduction of the deuterium label at the N-methyl group of the triazinetrione ring. This position is metabolically labile, and its deuteration is anticipated to have a significant impact on the drug's metabolism.[5]

Retrosynthetic Analysis

A retrosynthetic approach to **Ponazuril-d3** suggests a convergent synthesis, bringing together a deuterated N-methylated triazinetrione precursor and an appropriate aniline derivative.

Proposed Synthetic Pathway

The proposed synthesis is a multi-step process, beginning with commercially available starting materials.

Step 1: Synthesis of 3-methyl-4-(4-(trifluoromethylthio)phenoxy)aniline

This intermediate is synthesized according to established literature procedures for the non-deuterated compound.[6] The synthesis involves the reaction of 4-(trifluoromethylthio)phenol with 2-chloro-5-nitrotoluene, followed by the reduction of the nitro group to an aniline.[6]

Step 2: Synthesis of 1-(trideuteromethyl)-1,3,5-triazinane-2,4,6-trione

This key step introduces the deuterium label. The synthesis starts with the reaction of cyanuric acid with an excess of deuterated methyl iodide (CD_3I) in the presence of a suitable base, such as potassium carbonate, in a polar aprotic solvent like dimethylformamide (DMF).

Step 3: Coupling Reaction to Yield **Ponazuril-d3**

The final step involves the coupling of 3-methyl-4-(4-(trifluoromethylthio)phenoxy)aniline with 1-(trideuteromethyl)-1,3,5-triazinane-2,4,6-trione. This reaction is typically carried out in the presence of a coupling agent, such as a carbodiimide, and a catalyst in an appropriate solvent.

Experimental Protocol: Synthesis of Ponazuril-d3

Materials:

- 3-methyl-4-(4-(trifluoromethylthio)phenoxy)aniline

- Cyanuric acid
- Trideuteromethyl iodide (CD_3I , 99.5 atom % D)
- Potassium carbonate (K_2CO_3)
- Dimethylformamide (DMF)
- N,N'-Dicyclohexylcarbodiimide (DCC)
- 4-Dimethylaminopyridine (DMAP)
- Dichloromethane (DCM)
- Ethyl acetate
- Hexane
- Silica gel for column chromatography

Procedure:

Step A: Synthesis of 1-(trideuteromethyl)-1,3,5-triazinane-2,4,6-trione

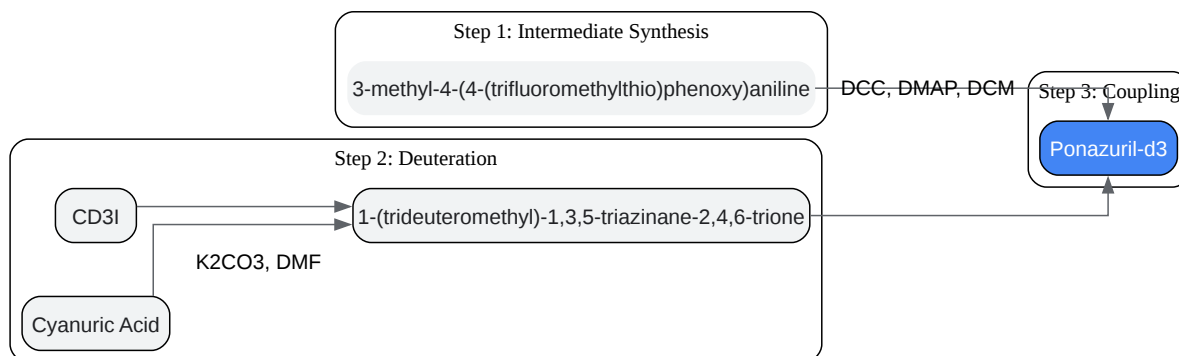
- To a stirred solution of cyanuric acid (1.0 eq) in DMF, add potassium carbonate (3.0 eq).
- Slowly add trideuteromethyl iodide (1.2 eq) to the reaction mixture at room temperature.
- Heat the reaction to 60°C and stir for 12 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench with water.
- Extract the product with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient.

Step B: Synthesis of **Ponazuril-d3**

- Dissolve 3-methyl-4-(4-(trifluoromethylthio)phenoxy)aniline (1.0 eq) and 1-(trideuteromethyl)-1,3,5-triazinane-2,4,6-trione (1.1 eq) in dry DCM.
- Add DCC (1.2 eq) and a catalytic amount of DMAP to the solution.
- Stir the reaction mixture at room temperature for 24 hours.
- Monitor the reaction by TLC.
- After completion, filter the reaction mixture to remove the dicyclohexylurea byproduct.
- Wash the filtrate with 1N HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate in vacuo.
- Purify the crude **Ponazuril-d3** by column chromatography on silica gel using a hexane-ethyl acetate gradient to afford the final product as a white solid.

Diagram of the Proposed Synthetic Workflow:



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Caption: Proposed synthetic workflow for **Ponazuril-d3**.

Section 2: Characterization of Ponazuril-d3

The definitive identification and purity assessment of the synthesized **Ponazuril-d3** are achieved through a combination of spectroscopic and chromatographic techniques.

Mass Spectrometry (MS)

Mass spectrometry is a primary tool for confirming the incorporation of deuterium and determining the isotopic purity of the final product.

- **Expected Molecular Ion:** The molecular weight of Ponazuril is 457.38 g/mol .^[7] For **Ponazuril-d3**, the expected molecular ion peak in high-resolution mass spectrometry (HRMS) will be shifted by approximately 3 Da to ~460.40 g/mol .
- **Isotopic Distribution:** The mass spectrum will exhibit a characteristic isotopic cluster. The relative abundance of the M+1, M+2, etc., peaks will differ from that of the non-deuterated standard due to the presence of deuterium.^{[8][9]} Analysis of this distribution allows for the calculation of the isotopic enrichment.

- **Fragmentation Pattern:** The fragmentation pattern of **Ponazuril-d3** in tandem MS (MS/MS) will be similar to that of Ponazuril, but fragments containing the deuterated methyl group will show a corresponding mass shift.^{[10][11][12][13][14]} This provides further structural confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information and confirms the position of the deuterium label.

- **¹H NMR:** In the proton NMR spectrum of **Ponazuril-d3**, the singlet corresponding to the N-methyl protons will be absent or significantly diminished, confirming successful deuteration at this position. The remaining proton signals of the molecule should be consistent with the Ponazuril structure.
- **²H NMR:** A deuterium NMR spectrum will show a signal corresponding to the trideuteromethyl group, providing direct evidence of deuterium incorporation.
- **¹³C NMR:** The carbon NMR spectrum will show a characteristic triplet for the carbon of the CD₃ group due to C-D coupling, and a slight upfield shift compared to the CH₃ group in the non-deuterated compound.

High-Performance Liquid Chromatography (HPLC)

HPLC is employed to determine the chemical purity of the synthesized **Ponazuril-d3**.

- **Methodology:** A reverse-phase HPLC method with UV detection is suitable for this analysis.^{[15][16][17][18][19]} A C18 column is typically used with a mobile phase consisting of a mixture of acetonitrile and water, often with a small amount of acid (e.g., formic acid) to improve peak shape.^[15]
- **Purity Assessment:** The purity is determined by integrating the peak area of **Ponazuril-d3** and expressing it as a percentage of the total peak area in the chromatogram. The retention time of **Ponazuril-d3** is expected to be very similar to that of the non-deuterated standard.

Experimental Protocol: Characterization of Ponazuril-d3

1. High-Resolution Mass Spectrometry (HRMS)

- Instrument: Q-TOF or Orbitrap Mass Spectrometer
- Ionization Mode: Electrospray Ionization (ESI), positive mode
- Data Analysis: Determine the accurate mass of the molecular ion and compare it to the theoretical mass of $C_{18}H_{11}D_3F_3N_3O_6S$. Analyze the isotopic distribution to calculate the percentage of deuterium incorporation.

2. NMR Spectroscopy

- Instrument: 400 MHz or higher NMR spectrometer
- Solvent: Deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide ($DMSO-d_6$)
- Experiments: 1H NMR, ^{13}C NMR, 2H NMR
- Data Analysis: Confirm the absence of the N-methyl proton signal in the 1H NMR spectrum and the presence of the corresponding deuterium signal in the 2H NMR spectrum. Analyze the ^{13}C NMR for the characteristic signal of the CD_3 carbon.

3. HPLC Purity Analysis

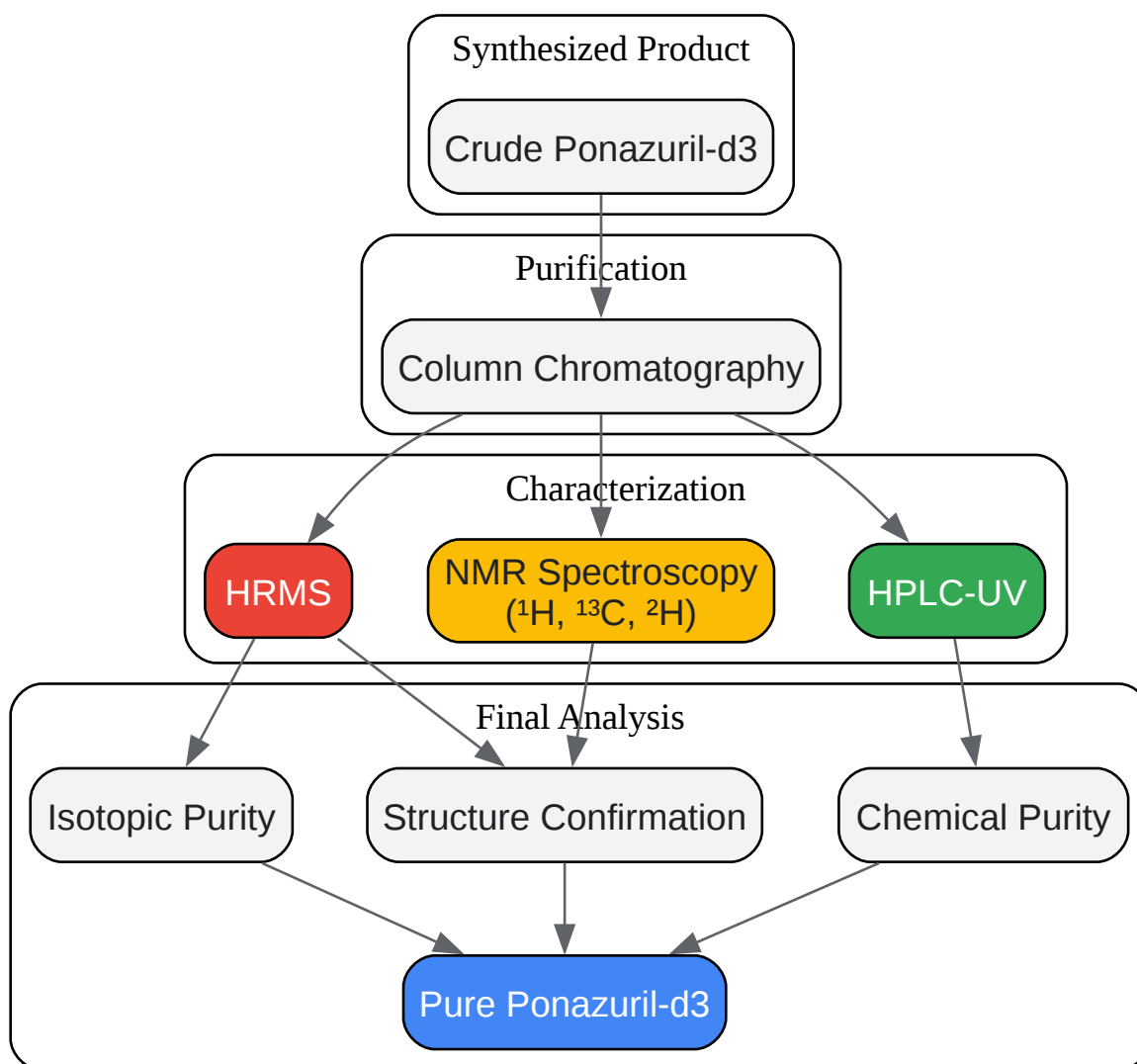
- System: HPLC with UV detector
- Column: C18, 4.6 x 150 mm, 5 μm
- Mobile Phase: Acetonitrile:Water (60:40) with 0.1% Formic Acid
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 254 nm
- Injection Volume: 10 μL

- Data Analysis: Integrate the peak areas to determine the chemical purity.

Table of Expected Analytical Data for **Ponazuril-d3**:

Analytical Technique	Parameter	Expected Result for Ponazuril-d3
HRMS (ESI+)	[M+H] ⁺	~461.08 m/z
Isotopic Enrichment	>98%	
¹ H NMR	N-CH ₃ Signal	Absent or significantly reduced intensity
Aromatic & other signals	Consistent with Ponazuril structure	
¹³ C NMR	N-CD ₃ Signal	Triplet, slightly upfield shift
HPLC-UV	Purity	>98%
Retention Time	Similar to non-deuterated Ponazuril	

Diagram of the Characterization Workflow:



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Caption: Workflow for the characterization of **Ponazuril-d3**.

Section 3: Conclusion and Future Perspectives

This guide has outlined a robust and scientifically sound approach for the synthesis and comprehensive characterization of **Ponazuril-d3**. The proposed synthetic route is efficient and utilizes readily available starting materials, with the key deuteration step being a straightforward N-alkylation with a deuterated reagent. The analytical methodologies described provide a multi-faceted approach to ensure the structural integrity, isotopic enrichment, and chemical purity of the final product.

The availability of high-purity **Ponazuril-d3** is invaluable for researchers in drug metabolism and pharmacokinetics, enabling more accurate quantification of the parent drug in biological matrices. Furthermore, the potential for deuterated compounds to exhibit improved metabolic stability opens avenues for the development of "next-generation" therapeutic agents. Future studies should focus on the in vitro and in vivo evaluation of **Ponazuril-d3** to assess its metabolic fate and compare its pharmacokinetic profile to that of the non-deuterated drug. Such investigations will be critical in realizing the full potential of this isotopically labeled compound in both research and clinical applications.

References

- Afonso, C. A. M., Lourenço, N. M. T., & Rosatella, A. de A. (2006). Synthesis of 2,4,6-Tri-substituted-1,3,5-Triazines. *Molecules*, 11(1), 81–102. [[Link](#)]
- CN102936227A - Preparation method of ponazuril - Google Patents. (n.d.).
- Dirikolu, L., Yohn, R., Garrett, E. F., & Garrett, C. (2009). Detection, quantifications and pharmacokinetics of toltrazuril sulfone (Ponazuril) in cattle. *Journal of Veterinary Pharmacology and Therapeutics*, 32(4), 357–363. [[Link](#)]
- Ponazuril - Wikipedia. (n.d.). Retrieved February 7, 2026, from [[Link](#)]
- Slattum, P. M., & Mitchell, M. A. (n.d.). Ponazuril. College of Veterinary Medicine. Retrieved February 7, 2026, from [[Link](#)]
- Beyond Purity: Characterizing the Isotopologue Profile of a Deuterated API. (n.d.). Retrieved February 7, 2026, from [[Link](#)]
- Li, J., Li, M., Tian, M., Chen, X., & Li, J. (2021). Determination of Isotope Distribution and Abundance of Deuterium Labeled Compounds by High Resolution Mass Spectrometry. *Chinese Journal of Analytical Chemistry*, 49(2), 260–267. [[Link](#)]
- Cox, S. K., & Dirikolu, L. (2010). Bioanalytical RP-HPLC method for the determination of ponazuril in plasma. ResearchGate. [[Link](#)]
- Wei, Y., Wu, H., Wang, S., Li, J., & Zeng, Z. (2022). Pharmacokinetics, bioavailability, and excretion of ponazuril in piglets. *Frontiers in Veterinary Science*, 9, 1046808. [[Link](#)]

- Chen, W., Zhao, C., & Deng, X. (2018). Synthesis of deuterium-labeled 2-quinoxalinecarboxylic acid and 3-methylquinoxaline-2-carboxylic acid from deuterium aniline. *Journal of Labelled Compounds and Radiopharmaceuticals*, 61(14), 1043–1047. [[Link](#)]
- Liu, Y., Zhang, Y., Wang, Y., Zhang, Y., & Wang, C. (2023). Molybdenum-mediated reductive deuteration of nitroarenes with D₂O: synthesis of ortho- and para-deuterated anilines. *Organic & Biomolecular Chemistry*, 21(32), 6524–6528. [[Link](#)]
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved February 7, 2026, from [[Link](#)]
- ScienceReady. (2023). Mass Spectrometry: Interpreting Fragmentation Patterns // HSC Chemistry. YouTube. [[Link](#)]
- Isotope distributions. (n.d.). Retrieved February 7, 2026, from [[Link](#)]

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. WO2012160015A1 - Process for the preparation of deuterated compounds containing n-alkyl groups - Google Patents [patents.google.com]
- 3. CN112305007B - Method for measuring deuterium isotope abundance of deuterium labeled compound by using nuclear magnetic hydrogen spectrum or deuterium spectrum - Google Patents [patents.google.com]
- 4. vetmed.illinois.edu [vetmed.illinois.edu]
- 5. Effect of N-methyl deuteration on metabolism and pharmacokinetics of enzalutamide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 7. Ponazuril - Wikipedia [en.wikipedia.org]

- [8. isotope.com](https://isotope.com) [isotope.com]
- [9. mi.fu-berlin.de](https://mi.fu-berlin.de) [mi.fu-berlin.de]
- [10. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [11. m.youtube.com](https://m.youtube.com) [m.youtube.com]
- [12. Fragment correlation mass spectrometry: Determining the structures of biopolymers in a complex mixture without isolating individual components - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [13. mdpi.com](https://mdpi.com) [mdpi.com]
- [14. Mascot help: Peptide fragmentation](#) [matrixscience.com]
- [15. researchgate.net](https://researchgate.net) [researchgate.net]
- [16. oaktrust.library.tamu.edu](https://oaktrust.library.tamu.edu) [oaktrust.library.tamu.edu]
- [17. Pharmacokinetics, bioavailability, and excretion of ponazuril in piglets - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [18. Validation of an HPLC-UV method for the determination of ceftriaxone sodium residues on stainless steel surface of pharmaceutical manufacturing equipments - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
- [19. Detection, quantifications and pharmacokinetics of toltrazuril sulfone \(Ponazuril\) in cattle - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/311111111/)]
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